

Application Note: Nucleophilic Ring-Opening of Activated Aziridine-2-Carboxylates

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Compound of Interest

Compound Name: *Aziridinecarboxylic acid, methyl ester*

CAS No.: 671-50-1

Cat. No.: B11953433

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Target Audience: Researchers, synthetic chemists, and drug development professionals.

Content Type: Application Note and Detailed Experimental Protocols.

Mechanistic Principles & Substrate Causality

Aziridines are the smallest nitrogen-containing heterocycles and serve as highly versatile synthetic intermediates in the preparation of biologically active compounds, particularly complex unnatural α - and β -amino acids[1]. The fundamental thermodynamic driving force for the ring-opening of aziridine-2-carboxylates is the release of inherent ring strain, which is approximately 26–27 kcal/mol[2].

However, non-activated aziridines—those bearing electron-donating or neutral groups on the nitrogen—are relatively inert to nucleophilic attack[3]. To facilitate ring opening under mild conditions, the aziridine nitrogen must be "activated" using an electron-withdrawing group (EWG) such as a p-toluenesulfonyl (Ts), benzyloxycarbonyl (Cbz), or tert-butyloxycarbonyl (Boc) group[1].

The Causality of Activation and Regioselectivity:

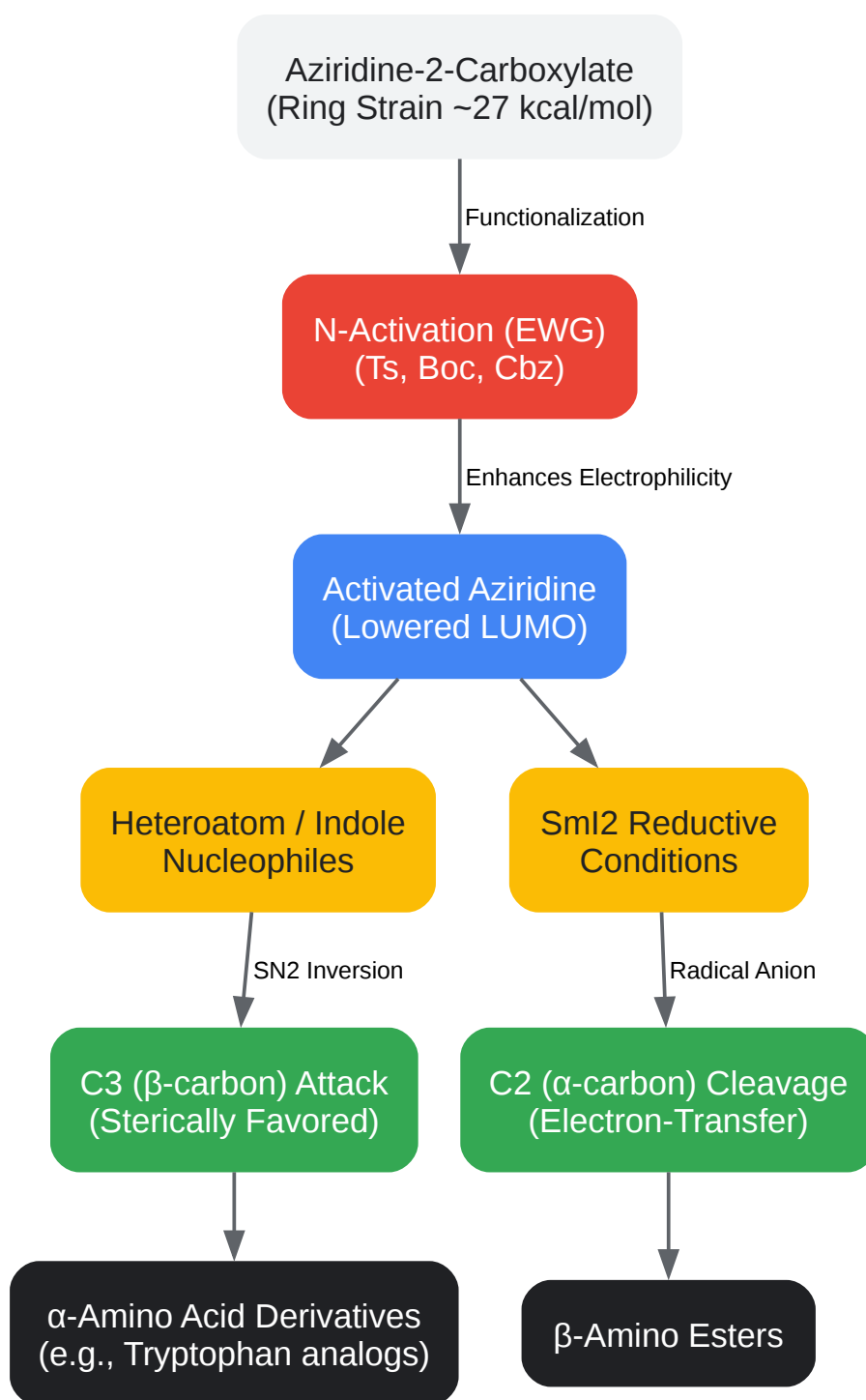
- **LUMO Lowering:** The EWG withdraws electron density from the aziridine ring, lowering the energy of the Lowest Unoccupied Molecular Orbital (LUMO). This makes the ring highly susceptible to nucleophilic attack and stabilizes the developing negative charge on the nitrogen leaving group during the transition state.
- **C3 (β -carbon) Attack:** Heteroatom nucleophiles (e.g., amines, thiols, $[^{18}\text{F}]$ fluoride) and electron-rich carbon nucleophiles (e.g., indoles) predominantly attack the less sterically hindered C3 position via an $\text{S}_{\text{N}}2$ -type mechanism. This results in an inversion of stereochemistry at the site of attack, yielding α -amino acid derivatives[2],[1].
- **C2 (α -carbon) Attack:** Under specific reductive conditions (e.g., single-electron transfer using SmI_2), the regioselectivity can be inverted. The electron preferentially adds to the carbonyl function, directing ring cleavage to the C2 position to yield β -amino esters[4],[5].

Quantitative Data & Regioselectivity Summary

The choice of activating group, nucleophile, and catalyst dictates the regiochemical outcome of the ring-opening event. The table below summarizes field-proven parameters for targeted synthesis.

Activating Group (EWG)	Nucleophile / Reagent	Catalyst / Conditions	Regioselectivity	Major Product Type	Ref
N-Tosyl (Ts) / N-Boc	Indole (1.2 equiv)	Sc(OTf) ₃ (10 mol%), CH ₂ Cl ₂ , 0 °C to RT	C3 (β-carbon)	α-Amino acid (Tryptophan derivative)	[2]
N-Fmoc	SmI ₂ (Reductive)	SmI ₂ , DMEA, THF, RT	C2 (α-carbon)	β-Amino ester	[4]
N-Boc / N-Cbz	[¹⁸ F]Fluoride	TEAHCO ₃ , DMSO, 130 °C (Microwave)	C3 (β-carbon)	α-[¹⁸ F]fluoro-β-alanine	
N-p-Ns	p-Methoxybenzylamine	CH ₂ Cl ₂ , Room Temp	C3 (β-carbon)	Azalanthionine derivatives	[6]

Logical Framework of Regioselective Ring-Opening



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Logical framework for regioselective ring-opening of activated aziridine-2-carboxylates.

Experimental Protocols

Protocol A: Lewis Acid-Promoted Ring-Opening with Indoles

This methodology provides a direct stereoselective route to β -indolyl- α -amino acids (tryptophan derivatives)[2].

Scientific Rationale: The use of a Lewis acid like $\text{Sc}(\text{OTf})_3$ coordinates to the carbonyl oxygen or nitrogen of the aziridine, further amplifying electrophilicity without decomposing the substrate. Anhydrous conditions are critical, as moisture will competitively coordinate to the Lewis acid, quenching its catalytic activity.

Step-by-Step Procedure:

- **Preparation:** Flame-dry a round-bottom flask and purge with an inert atmosphere (Nitrogen or Argon).
- **Substrate Loading:** Add the N-protected aziridine-2-carboxylate (1.0 equiv) and the indole nucleophile (1.2 equiv) to the flask[2].
- **Solvation:** Dissolve the starting materials in anhydrous dichloromethane (CH_2Cl_2) to achieve a concentration of approximately 0.1 M.
- **Temperature Control:** Cool the reaction mixture to 0 °C using an ice bath. Note: Starting at 0 °C mitigates the risk of exothermic polymerization of the highly strained ring.
- **Catalyst Addition:** Add anhydrous $\text{Sc}(\text{OTf})_3$ (10 mol%) in one portion to the stirred solution[2]. Allow the reaction to slowly warm to room temperature.
- **Monitoring:** Monitor the reaction progress via TLC or LC-MS. The reaction typically reaches completion within 2–6 hours.
- **Quench & Extraction:** Quench the reaction by adding a saturated aqueous solution of NaHCO_3 . This neutralizes the Lewis acid and prevents product degradation[2]. Extract the aqueous layer with CH_2Cl_2 (3x).
- **Purification:** Dry the combined organic layers over anhydrous Na_2SO_4 , concentrate under reduced pressure, and purify via silica gel column chromatography (e.g., ethyl

acetate/hexanes gradient).

Protocol B: Radiochemical Ring-Opening with [18F]Fluoride

This protocol outlines the synthesis of α -[18F]fluoro- β -alanine derivatives for Positron Emission Tomography (PET) imaging[7],.

Scientific Rationale: Due to the short half-life of Fluorine-18 (110 min), the reaction must be extremely rapid. Microwave heating accelerates the SN2 attack. Tetraethylammonium bicarbonate (TEAHCO₃) is utilized as a base instead of K₂CO₃/Kryptofix 2.2.2, as it provides superior solubility and minimizes degradation of Cbz-activated aziridines. DMSO is chosen as a polar aprotic solvent to leave the fluoride ion unsolvated and highly nucleophilic ("naked fluoride").

Step-by-Step Procedure:

- **Fluoride Drying:** Trap cyclotron-produced [18F]fluoride on a QMA cartridge. Elute into a reaction vial using a solution of TEAHCO₃. Azeotropically dry the complex using anhydrous acetonitrile under a stream of helium at 90 °C.
- **Precursor Addition:** Dissolve the Boc- or Cbz-activated aziridine-2-carboxylate precursor (approx. 2–5 mg) in anhydrous DMSO (0.5 mL) and add it to the dried [18F]fluoride complex.
- **Microwave Heating:** Seal the vial and heat the mixture using a microwave reactor at 130 °C for exactly 10 minutes.
- **Cooling & Deprotection:** Cool the vial rapidly. For Boc/Cbz removal and ester hydrolysis, add 1M HCl and heat at 100 °C for 5 minutes.
- **Formulation:** Neutralize the mixture and purify the resulting α -[18F]fluoro- β -alanine via semi-preparative HPLC.

Experimental Workflow Diagram



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Experimental workflow for Lewis acid-catalyzed aziridine ring-opening.

References

- [2] Benchchem. Application Notes and Protocols: Lewis Acid-Promoted Ring-Opening of Aziridine-2-Carboxylates with Indoles. Available at:
- [1] Ishikawa, T. AZIRIDINE-2-CARBOXYLATES: PREPARATION, NUCLEOPHILIC RING OPENING, AND RING EXPANSION. Heterocycles, Vol. 85, No. 12, 2012. Available at:
- [4] NIH PubMed Central. β -Amino Esters from the Reductive Ring Opening of Aziridine-2-carboxylates. Available at:
- [3] MDPI. Unexplored Nucleophilic Ring Opening of Aziridines. Available at:
- [6] Arrow@TU Dublin. Synthesis of Orthogonally Protected Azalanthionines (Lanazanines) by Sequential Ring-Opening of N-Substituted Aziridine 2-Carboxylates. Available at:
- [5] ACS Publications. β -Amino Esters from the Reductive Ring Opening of Aziridine-2-carboxylates. Available at:
- [7] ResearchGate. Nucleophilic ring-opening of activated aziridines: A one-step method for labeling biomolecules with fluorine-18. Available at:
- D-NB.info. Efficient Regioselective Ring Opening of Activated Aziridine-2-Carboxylates with [18F]Fluoride. Available at:

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Sources

- 1. triggered.stanford.clockss.org [triggered.stanford.clockss.org]

- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. \$\beta\$ -Amino Esters from the Reductive Ring Opening of Aziridine-2-carboxylates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. pubs.acs.org \[pubs.acs.org\]](#)
- [6. arrow.tudublin.ie \[arrow.tudublin.ie\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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